

Safety and Handling of 3-Hydroxy-2-quinoxalinecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-2-quinoxalinecarboxylic acid

Cat. No.: B073938

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling protocols for **3-Hydroxy-2-quinoxalinecarboxylic acid** (CAS No: 1204-75-7). This document is intended for laboratory personnel, researchers, and professionals in the field of drug development who may handle this compound. The guide consolidates available safety data, outlines appropriate handling and storage procedures, and provides a framework for managing risks associated with its use. While specific quantitative toxicity data for **3-Hydroxy-2-quinoxalinecarboxylic acid** is limited in publicly available literature, this guide presents information on its known hazards and provides general protocols for the safety assessment of related quinoxaline derivatives.

Chemical and Physical Properties

3-Hydroxy-2-quinoxalinecarboxylic acid is a heterocyclic compound with potential applications in medicinal chemistry, including as an antagonist of excitatory amino acids with anticonvulsant properties.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
CAS Number	1204-75-7	[1]
Molecular Formula	C ₉ H ₆ N ₂ O ₃	[1]
Molecular Weight	190.16 g/mol	[1]
Appearance	Not specified, likely a solid	N/A
Melting Point	267-268 °C (literature)	[1] [2]
Flash Point	Not applicable	
Solubility	No data available	N/A

Hazard Identification and Classification

3-Hydroxy-2-quinoxalinecarboxylic acid is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Classification

Hazard Class	Category	GHS Code
Skin Irritation	2	H315
Eye Irritation	2	H319
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335

Source: [\[3\]](#)

GHS Label Elements

Element	
Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. [3] H319: Causes serious eye irritation. [3] H335: May cause respiratory irritation. [3]
Precautionary Statements	Prevention:P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/ eye protection/ face protection.Response:P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor/physician if you feel unwell.P332 + P313: If skin irritation occurs: Get medical advice/attention.P337 + P313: If eye irritation persists: Get medical advice/attention.P362: Take off contaminated clothing and wash before reuse.Storage:P403 + P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.Disposal:P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

There is a notable lack of publicly available, specific quantitative toxicity data for **3-Hydroxy-2-quinoxalinecarboxylic acid**, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal

Concentration, 50%) values. However, research on other quinoxaline derivatives provides some insight into the potential toxicity of this class of compounds.

For example, a study on 6-nitro-2(1H)-quinoxalinone reported an intraperitoneal (i.p.) LD50 of 161.16 mg/kg in Wistar rats.^[4] Another study on a series of quinoxaline 1,4-di-N-oxides suggested an LD50 range between 30 and 120 mg/kg via intraperitoneal injection.^[5] While these values provide a reference, they should be interpreted with caution as toxicity can vary significantly with different substitutions on the quinoxaline ring.

The primary toxicological concerns for **3-Hydroxy-2-quinoxalinecarboxylic acid** are its irritant effects on the skin, eyes, and respiratory system.^[3]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **3-Hydroxy-2-quinoxalinecarboxylic acid** are not available. However, a general methodology for assessing the cytotoxicity of quinoxaline derivatives using an MTT assay is provided below as a representative protocol for in vitro toxicity screening.

General Protocol: MTT Assay for Cytotoxicity of Quinoxaline Derivatives

This protocol is adapted from a general workflow for the biological screening of novel quinoxaline compounds.^[6]

Objective: To determine the cytotoxic potential of a quinoxaline derivative against a selected cancer cell line by measuring cell viability.

Materials:

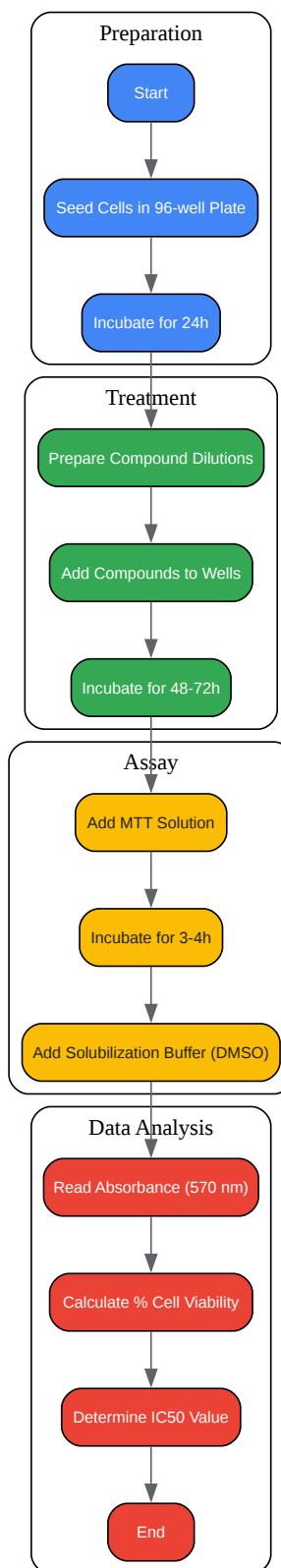
- Quinoxaline derivative stock solution (e.g., in DMSO)
- Selected cancer cell line (e.g., VERO cells)
- 96-well microtiter plates
- Complete cell culture medium

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO)
- Phosphate-buffered saline (PBS)
- Positive control (e.g., Doxorubicin)
- Vehicle control (e.g., DMSO)

Procedure:

- Cell Seeding:
 - Harvest and count the cells.
 - Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium.[6]
 - Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.[6]
- Compound Treatment:
 - Prepare serial dilutions of the quinoxaline derivative in cell culture medium.
 - After 24 hours, remove the existing medium from the wells.
 - Add 100 μ L of the medium containing various concentrations of the test compound, positive control, and vehicle control to the respective wells.[6]
 - Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ incubator.[6]
- MTT Addition:
 - After the incubation period, remove the medium containing the compound.
 - Add 100 μ L of fresh medium and 20 μ L of MTT solution (5 mg/mL in PBS) to each well.

- Incubate for 3-4 hours at 37°C to allow for the formation of formazan crystals.
- Solubilization:
 - Carefully remove the MTT-containing medium.
 - Add 150 µL of the solubilization buffer (e.g., DMSO) to each well to dissolve the formazan crystals.[\[6\]](#)
- Absorbance Reading:
 - Gently shake the plate for 10-15 minutes to ensure complete dissolution of the formazan.[\[6\]](#)
 - Measure the absorbance at a wavelength of approximately 570 nm using a microplate reader.[\[6\]](#)
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the cell viability against the compound concentration to determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).[\[6\]](#)

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Caption: Workflow for MTT cytotoxicity assay.

Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of **3-Hydroxy-2-quinoxalinecarboxylic acid**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound. The following PPE is recommended:

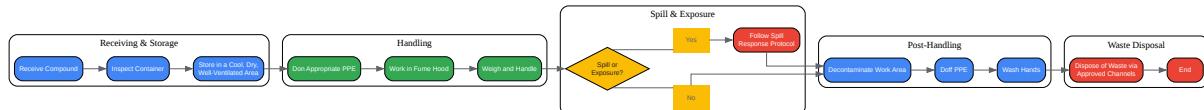
- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If handling as a powder or if dust is generated, a NIOSH-approved N95 dust mask or higher-level respirator should be used.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Eyewash stations and safety showers should be readily accessible.^[7]

Storage

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.^[8]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.^[7]

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Caption: Safe handling workflow for chemical compounds.

Accidental Release and First Aid Measures

Accidental Release

- Small Spills: Avoid dust formation.^[7] Sweep up the material and place it in a suitable container for disposal.^[7]
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent entry into waterways.

First Aid

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.^[8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.^{[7][8]}
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.^{[7][8]}
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.^[7]

Disposal Considerations

Dispose of this compound and its container in accordance with local, regional, and national regulations. Waste should be sent to an approved waste disposal plant. Do not allow the product to enter drains.

Conclusion

3-Hydroxy-2-quinoxalinecarboxylic acid is a valuable compound for research with known hazards of skin, eye, and respiratory irritation. While specific quantitative toxicity data is not readily available, a conservative approach to handling, utilizing appropriate personal protective equipment and engineering controls, is essential to ensure personnel safety. Researchers are encouraged to perform their own risk assessments and, where necessary, conduct *in vitro* toxicity studies, such as the MTT assay outlined in this guide, to better understand the safety profile of this and related compounds in their specific applications.

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